

Essential Safety and Operational Guide for Handling Chlophedianol Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlophedianol Hydrochloride

Cat. No.: B126195

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Chlophedianol Hydrochloride**. The following procedures and data are compiled to ensure safe laboratory operations and proper disposal.

Physicochemical and Toxicity Data

The following tables summarize the known quantitative data for **Chlophedianol Hydrochloride**. This information is critical for risk assessment and the implementation of appropriate safety controls.

Physicochemical Properties	
Molecular Formula	C ₁₇ H ₂₀ ClNO · HCl
Molecular Weight	326.26 g/mol [1]
Boiling Point	429.8°C at 760 mmHg[2]
Flash Point	213.7°C[2]
Appearance	Solid
CAS Number	511-13-7[2]

Toxicity Information	
GHS Classification	Acute toxicity, oral: Danger (H301: Toxic if swallowed)[3]
Primary Hazards	Acute Toxic[3]
Routes of Exposure	Oral[3]
Health Effects	May have anticholinergic effects at high doses. [3] Suppresses the cough reflex by a direct effect on the cough center in the medulla of the brain.[3]
Carcinogenicity	No indication of carcinogenicity to humans (not listed by IARC).[3]

Personal Protective Equipment (PPE)

Consistent and proper use of Personal Protective Equipment is the most critical barrier to preventing exposure to **Chlophedianol Hydrochloride**. The following PPE is mandatory when handling this compound.

PPE Category	Specification	Rationale
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile). Must conform to EU Directive 89/686/EEC and the standard EN 374.[2] Double gloving is recommended.[4]	Prevents skin contact. Gloves must be inspected before use and changed regularly or immediately if contaminated.[2] [5]
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [2]	Protects eyes from dust, aerosols, and splashes.
Body Protection	Fire/flammable resistant and impervious clothing. A protective disposable gown made of lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs.[2][4]	Prevents contamination of personal clothing and skin.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. A NIOSH-certified N95 or N100 respirator should be used if airborne powder or aerosol generation is likely.[2][6]	Protects against inhalation of dust and aerosols.

Experimental Protocols: Handling and Disposal

Handling Protocol:

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood.[2]
Ensure emergency exits and a risk-elimination area are established.[2]
- Donning PPE: Before handling, put on all required PPE as specified in the table above.

- Handling: Avoid contact with skin and eyes.[2] Prevent the formation of dust and aerosols.[2] Use non-sparking tools to prevent ignition.[2]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2] Keep away from foodstuff containers and incompatible materials.[2]

Disposal Protocol:

- Waste Collection: Collect waste material in suitable, closed, and clearly labeled containers for disposal.[2]
- Decontamination: Triple rinse containers (or equivalent) before recycling or reconditioning.[2]
- Disposal Method: Dispose of contents and container at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[2] Do not allow the chemical to enter drains or sewer systems.[2] Discharge into the environment must be avoided.[2] All disposal activities must be in accordance with applicable local, state, and federal regulations.[2]

Emergency Procedures

In Case of Accidental Exposure:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[2]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[2]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[2]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[2]

In Case of a Spill:

- Evacuate: Evacuate personnel to a safe area. Keep people away from and upwind of the spill.[2]

- Control Ignition Sources: Remove all sources of ignition. Use spark-proof tools and explosion-proof equipment.[\[2\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[2\]](#)
- Cleanup: Collect the spilled material and arrange for disposal in suitable, closed containers.
[\[2\]](#)

Visual Workflow Guides

The following diagrams illustrate the standard operating procedures for handling and emergency response.

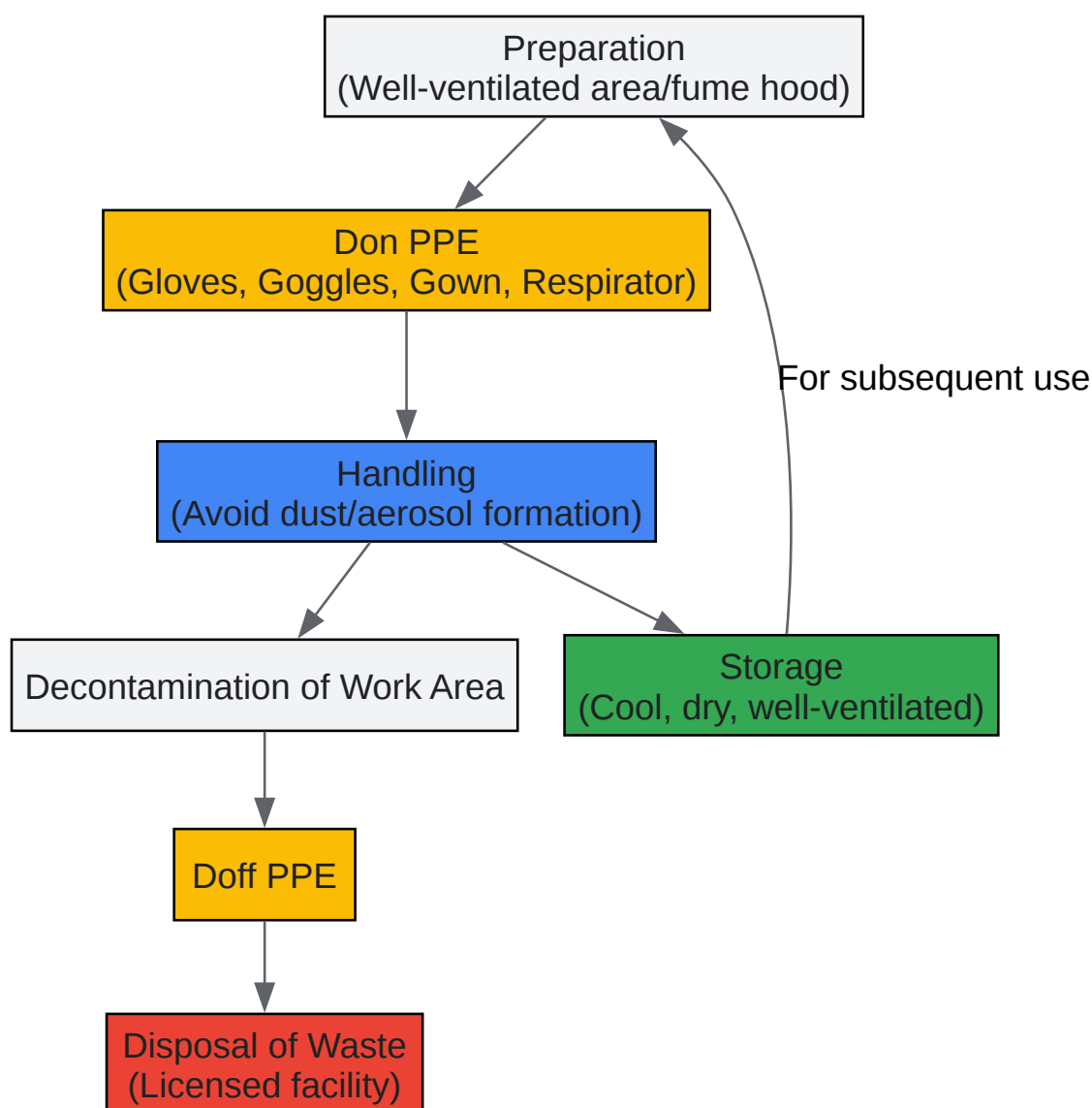


Figure 1: Standard Operating Procedure for Handling Chlophedianol Hydrochloride

[Click to download full resolution via product page](#)

Caption: Workflow for handling **Chlophedianol Hydrochloride**.

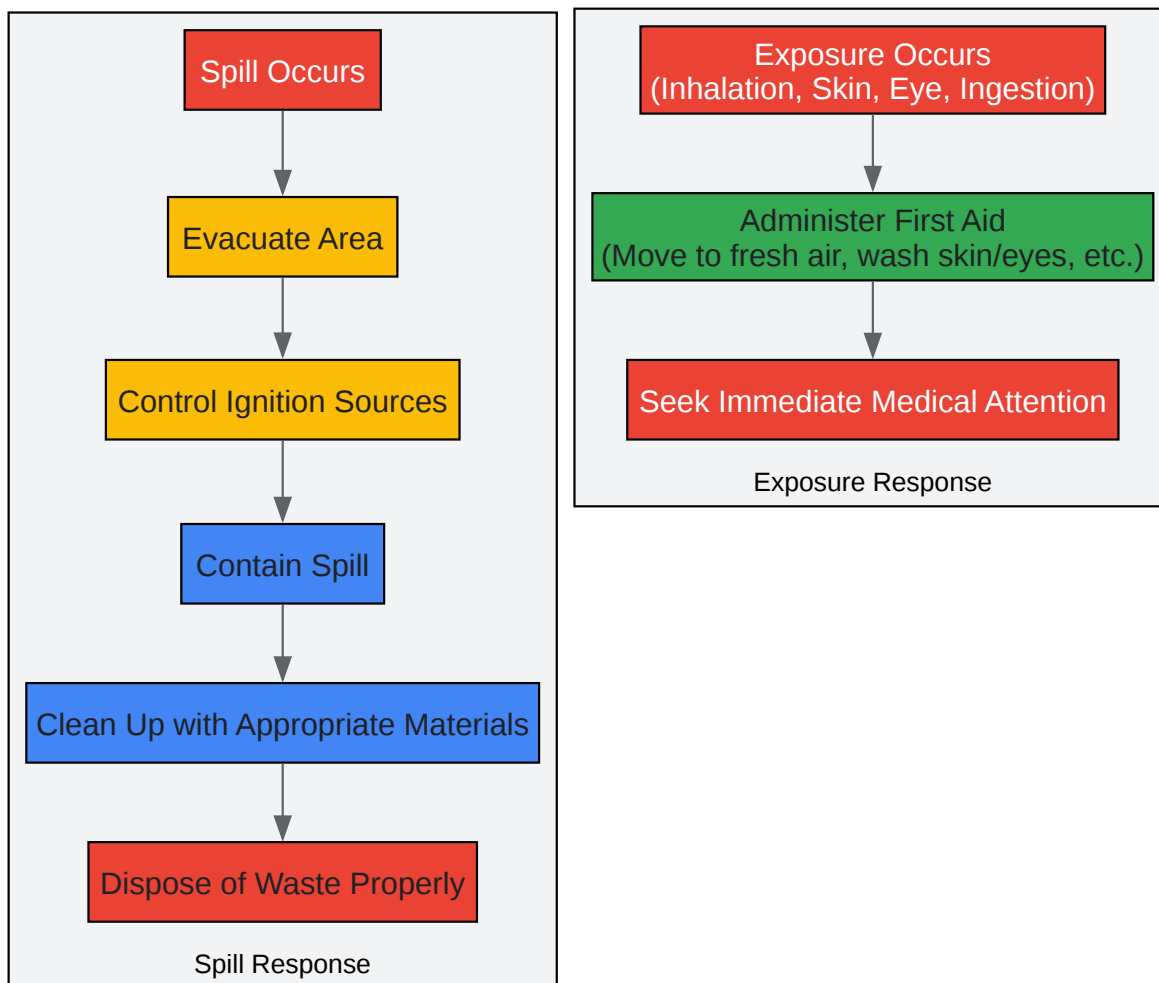


Figure 2: Emergency Response for Chlophedianol Hydrochloride Incidents

[Click to download full resolution via product page](#)

Caption: Emergency response plan for spills or exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. Chlophedianol | C17H20ClNO | CID 2795 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
- 5. pppmag.com [pppmag.com]
- 6. Safe handling of hazardous drugs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Chlophedianol Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126195#personal-protective-equipment-for-handling-chlophedianol-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com